

Application of 5-MTHF-¹³C₅ in Food Folate Analysis: A Detailed Guide

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid-¹³C₅

Cat. No.: B15558413

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Introduction

Folate, an essential B vitamin, plays a crucial role in numerous metabolic processes, including DNA synthesis and repair. Its deficiency is linked to serious health issues, most notably neural tube defects in newborns. Accurate quantification of folate in food is therefore of paramount importance for nutrition science, food labeling, and public health. 5-methyltetrahydrofolate (5-MTHF) is the most abundant and biologically active form of natural folate found in foods. However, its analysis is challenging due to the complexity of food matrices and the inherent instability of the vitamer. The use of a stable isotope-labeled internal standard, specifically 5-methyltetrahydrofolate-¹³C₅ (5-MTHF-¹³C₅), coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), has emerged as the gold standard for accurate and precise food folate analysis.^{[1][2]} This stable isotope dilution assay (SIDA) allows for the correction of analyte loss during sample preparation and mitigates matrix effects, ensuring reliable quantification.^{[2][3]}

This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the utilization of 5-MTHF-¹³C₅ for the analysis of 5-MTHF in various food matrices.

Quantitative Data Summary

The following tables summarize key performance characteristics of analytical methods employing 5-MTHF- $^{13}\text{C}_5$ for food folate analysis, compiled from various validation studies.

Table 1: Method Validation Parameters for 5-MTHF Analysis using 5-MTHF- $^{13}\text{C}_5$ and LC-MS/MS

Parameter	Food Matrix	Value	Reference
Linearity (r^2)	Fortified Breads	> 0.999	[4]
Serum	-	[5]	
Plasma	> 0.99	[6][7]	
Recovery (%)	Fortified Breads	76%	
Spiked Plasma (15.1 nmol/L)	102%	[7]	
Spiked Plasma (60.4 nmol/L)	101%	[7]	
Spiked Plasma (106 nmol/L)	99.3%	[7]	
Precision (Intra-day CV %)	Fortified Breads	18%	[4]
Serum	5.3%	[5]	
Plasma (60 μ L)	3.35%	[6][7]	
Plasma (30 μ L)	4.51%	[6][7]	
Precision (Inter-day CV %)	Plasma (60 μ L)	3.66%	[6][7]
Plasma (30 μ L)	5.02%	[6][7]	
Limit of Detection (LOD)	Fortified Breads	4.3 ng/g	
Plasma	1.51 nmol/L	[6][7]	
Limit of Quantification (LOQ)	Fortified Breads	-	
Plasma	4.51 nmol/L	[6][7]	

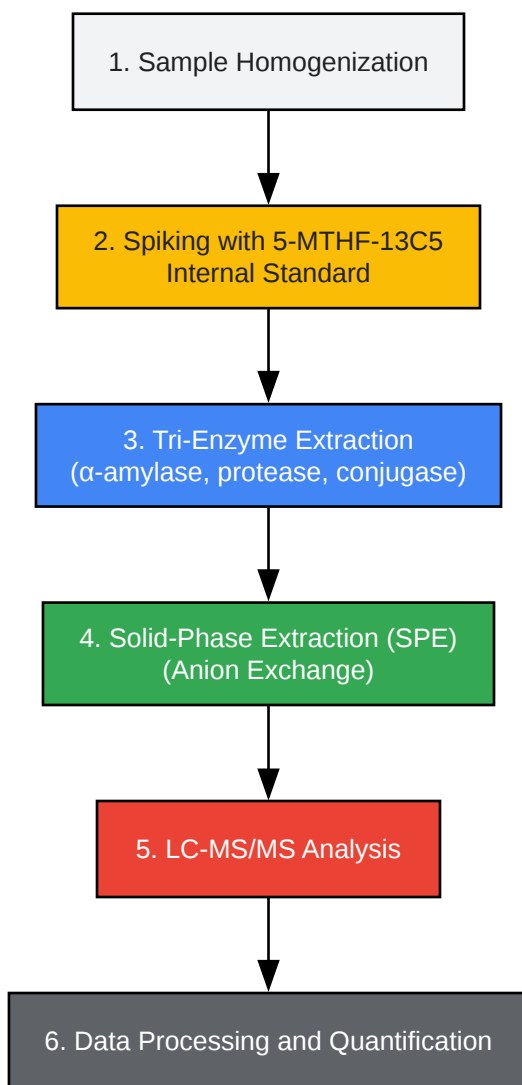
Table 2: 5-MTHF Content in Various Food Samples Determined by Stable Isotope Dilution Assay

Food Product	5-MTHF Content (μ g/100g)	Reference
Milk Powder	32	[8]
Frozen Vegetables	20-31	[8]
Ready-to-Eat Cereals	4-11	[8]
Cheeses	5-9	[8]
Australian Fortified Breads (Folic Acid)	79-110	[4]

Experimental Protocols

This section outlines a comprehensive protocol for the analysis of 5-MTHF in food samples using 5-MTHF- $^{13}\text{C}_5$ as an internal standard. The protocol is a synthesis of established methods. [\[4\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Workflow for Food Folate Analysis using 5-MTHF- $^{13}\text{C}_5$



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Caption: General workflow for food folate analysis using a stable isotope dilution assay.

Materials and Reagents

- Standards: 5-methyltetrahydrofolate (5-MTHF) and 5-methyltetrahydrofolate- $^{13}\text{C}_5$ (5-MTHF- $^{13}\text{C}_5$)
- Enzymes: α-amylase, protease, and rat serum conjugase (or chicken pancreas conjugase)
- Chemicals: Ascorbic acid, 2-mercaptoethanol, sodium acetate, potassium phosphate, methanol, acetonitrile, acetic acid (or formic acid)

- Solid-Phase Extraction (SPE): Strong anion exchange (SAX) cartridges
- Equipment: Homogenizer, centrifuge, water bath, SPE manifold, LC-MS/MS system

Standard Solution Preparation

- Stock Solutions: Prepare individual stock solutions of 5-MTHF and 5-MTHF- $^{13}\text{C}_5$ in an extraction buffer (e.g., 0.1 M sodium acetate containing 1% (w/v) ascorbic acid and 0.2% (v/v) 2-mercaptoethanol, pH adjusted). Store at -80°C .
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the 5-MTHF stock solution.
- Internal Standard Working Solution: Prepare a working solution of 5-MTHF- $^{13}\text{C}_5$ at a concentration that will yield a response in the mid-range of the calibration curve when added to the samples.

Sample Preparation and Extraction

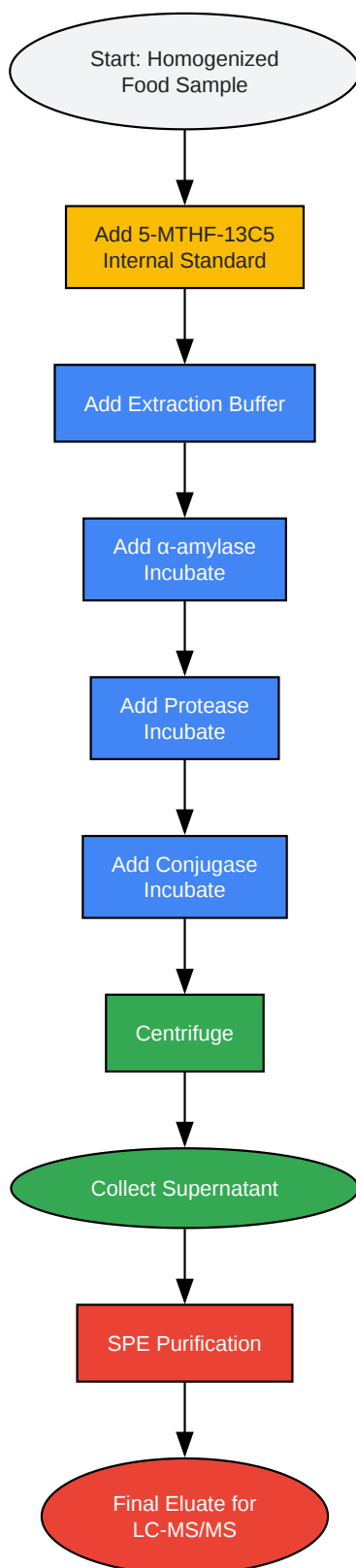
- Homogenization: Homogenize a representative portion of the food sample. For solid foods, cryogenic milling with liquid nitrogen is recommended to prevent degradation.[\[9\]](#)
- Spiking: To a known amount of the homogenized sample, add a precise volume of the 5-MTHF- $^{13}\text{C}_5$ internal standard working solution.
- Tri-Enzyme Digestion:
 - Add extraction buffer to the spiked sample.
 - Add α -amylase and incubate to hydrolyze starches.
 - Add protease and incubate to digest proteins.
 - Adjust the pH and add conjugase (rat serum or chicken pancreas) to deconjugate folate polyglutamates to their monoglutamate forms.[\[8\]](#)[\[11\]](#) Incubate to ensure complete deconjugation.
 - Stop the enzymatic reactions by heating or adding a denaturing agent.

- Centrifugation: Centrifuge the mixture to pellet solid debris.

Solid-Phase Extraction (SPE) Purification

- Conditioning: Condition a strong anion exchange (SAX) SPE cartridge with methanol followed by the equilibration buffer.
- Loading: Load the supernatant from the centrifugation step onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with the equilibration buffer to remove interfering compounds.
- Elution: Elute the folates from the cartridge using an appropriate elution buffer (e.g., a buffer with a higher salt concentration or different pH).
- Filtration: Filter the eluate through a 0.22 μm or 0.45 μm filter before LC-MS/MS analysis.[8]

Logical Diagram for Sample Preparation



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Caption: Step-by-step logic of the sample preparation process.

LC-MS/MS Analysis

- Chromatographic Separation:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient elution with a mobile phase consisting of an aqueous component (e.g., water with acetic or formic acid) and an organic component (e.g., methanol or acetonitrile).
 - Flow Rate and Temperature: Optimize for the best separation and peak shape.
- Mass Spectrometric Detection:
 - Ionization: Electrospray ionization (ESI) in positive ion mode is commonly employed.^{[4][5]}
 - Analysis Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
 - MRM Transitions: Monitor at least two transitions for both 5-MTHF and 5-MTHF-¹³C₅ (one for quantification and one for confirmation).

Quantification

- Calibration Curve: Construct a calibration curve by plotting the ratio of the peak area of 5-MTHF to the peak area of 5-MTHF-¹³C₅ against the concentration of the 5-MTHF standards.
- Calculation: Determine the concentration of 5-MTHF in the food sample by using the peak area ratio from the sample and interpolating from the calibration curve. The initial amount of sample and any dilution factors must be taken into account to express the final concentration in appropriate units (e.g., μ g/100g).

Conclusion

The use of 5-MTHF-¹³C₅ as an internal standard in a stable isotope dilution LC-MS/MS assay provides a robust, accurate, and sensitive method for the quantification of 5-methyltetrahydrofolate in a wide variety of food matrices.^{[2][4]} This approach overcomes many of the limitations of traditional methods, such as the microbiological assay, by offering higher

specificity and precision. The detailed protocols and data presented here serve as a valuable resource for laboratories involved in food analysis, nutritional research, and the development of fortified food products.

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